4-(Benzyloxy)-3-bromophenol molecular weight

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Compound of Interest

Compound Name:	*4-(Benzyloxy)-3-bromophenol*
CAS No.:	*252578-40-8*
Cat. No.:	*B1281864*

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Introduction to 4-(Benzyloxy)-3-bromophenol

4-(Benzyloxy)-3-bromophenol is a synthetic organic compound featuring a phenol core functionalized with both a bulky benzyloxy protecting group and a bromine atom. This specific arrangement of substituents makes it a valuable intermediate in multi-step organic syntheses. The bromine atom provides a reactive handle for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of further molecular complexity. The benzyloxy group serves as a stable protecting group for the phenolic hydroxyl, which can be selectively removed under specific conditions, typically via catalytic hydrogenation. The interplay of these functional groups allows for regioselective modifications, making it a strategic building block for constructing complex molecular architectures, including potential therapeutic agents. The broader class of bromophenols has been investigated for various biological activities, including antioxidant and enzyme inhibition properties.[1][2]

Caption: Chemical Structure of **4-(Benzyloxy)-3-bromophenol**.

Physicochemical and Computed Properties

A precise understanding of a compound's physical and chemical properties is fundamental for its application in research and development. The key properties of **4-(Benzyloxy)-3-**

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bromophenol are summarized below. The molecular weight is identical to its isomer, 2-(Benzyloxy)-4-bromophenol.[3]

Property	Value	Source
Molecular Formula	$C_{13}H_{11}BrO_2$	PubChem
Molecular Weight	279.13 g/mol	[3]
IUPAC Name	3-Bromo-4-(phenylmethoxy)phenol	IUPAC
Appearance	Expected to be an off-white to pale yellow solid	General Chemical Knowledge
Solubility	Expected to be soluble in organic solvents like Dichloromethane, Ethyl Acetate, and Methanol; poorly soluble in water.	General Chemical Knowledge
Monoisotopic Mass	277.99424 Da	[3]

Synthesis and Purification Protocol

The synthesis of **4-(Benzyloxy)-3-bromophenol** can be approached in multiple ways. A logical and common strategy involves the selective benzylation of a suitable brominated precursor. The following protocol describes the synthesis starting from 3-bromophenol, a commercially available starting material. This method prioritizes the protection of the more acidic phenolic hydroxyl group.

Synthesis Workflow Diagram

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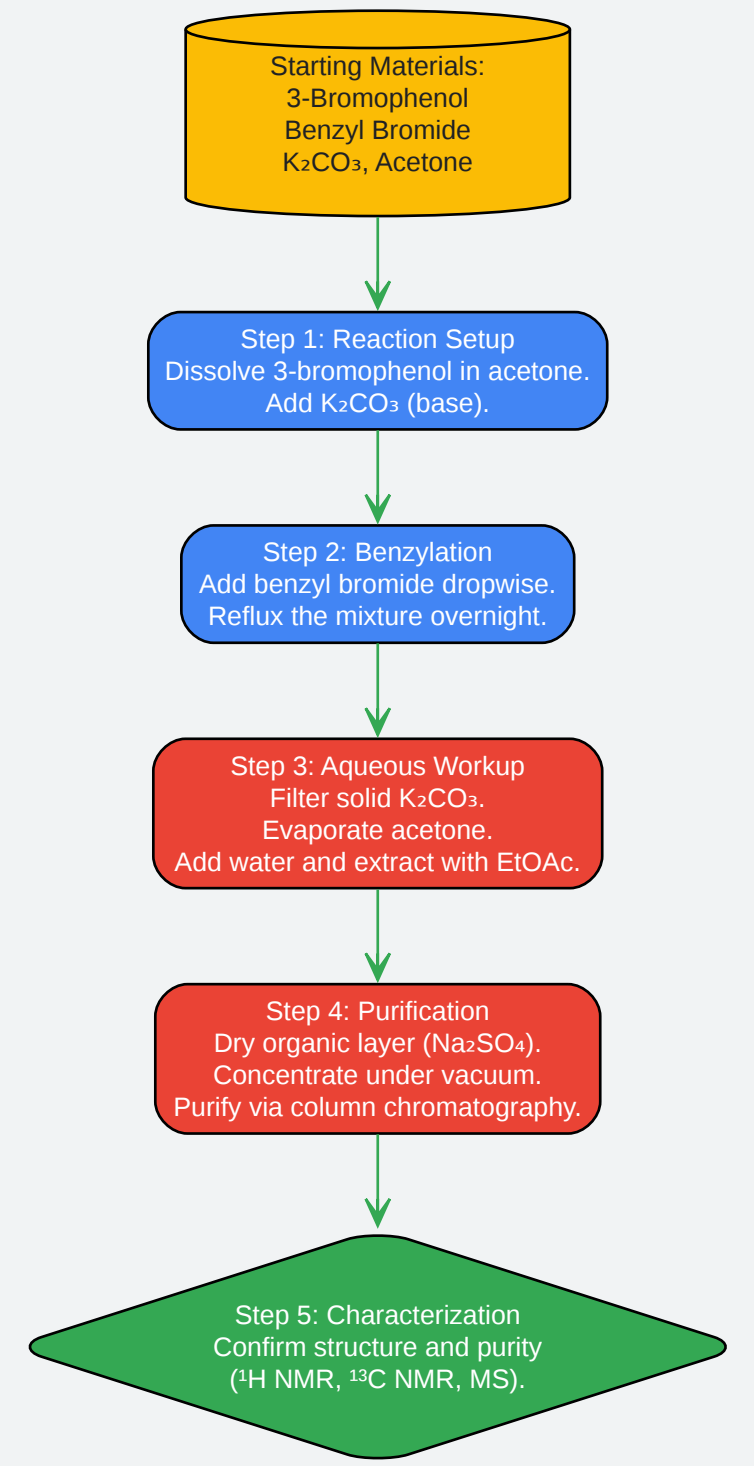

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Sources

- 1. Synthesis and antioxidant activities of benzylic bromophenols inclusive of natural products - PMC [pmc.ncbi.nlm.nih.gov]
- 2. "Synthesis and antioxidant activities of benzylic bromophenols inclusiv" by ÇETİN BAYRAK, EDA MEHTAP ÜÇ et al. [journals.tubitak.gov.tr]
- 3. 2-(Benzyloxy)-4-bromophenol | C13H11BrO2 | CID 21877514 - PubChem [pubchem.ncbi.nlm.nih.gov]
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